Technical Guide: Structure-Activity Relationship of Imidazole-Pyrrolidine Derivatives

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Compound of Interest

Compound Name:	*1-methyl-5-[(pyrrolidin-3-yl)methyl]-1H-imidazole*
Cat. No.:	*B13529685*

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Executive Summary

The fusion of imidazole and pyrrolidine moieties represents a "privileged scaffold" strategy in modern medicinal chemistry. This hybrid architecture combines the aromatic, electron-rich, and amphoteric properties of imidazole (pKa ~7.[1][2]0) with the solubilizing, basic, and conformationally constrained nature of pyrrolidine (pKa ~11.3).[1]

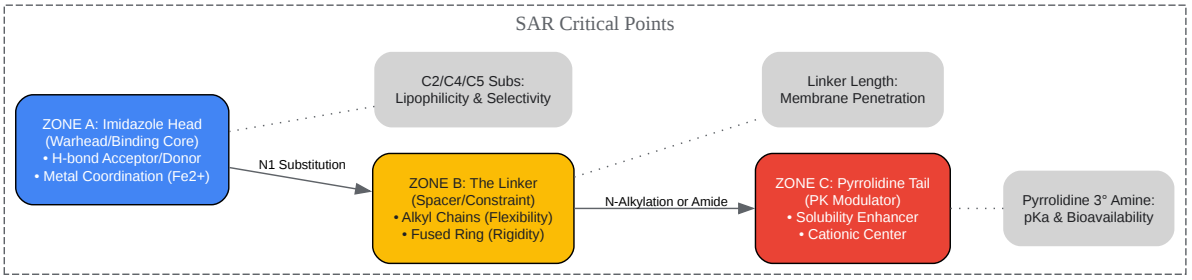
This guide provides a technical deep-dive into the Structure-Activity Relationship (SAR) of these derivatives, specifically focusing on their application as antimicrobial agents (via CYP51 inhibition) and kinase inhibitors. It moves beyond basic descriptions to analyze the causality of molecular modifications.

The Pharmacophore: Structural Zones

To rationalize the SAR, we dissect the molecule into three functional zones.[1] The synergy between these zones dictates potency, selectivity, and pharmacokinetic (PK) profiles.[1]

Pharmacophore Visualization

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Figure 1: Pharmacophore segmentation of Imidazole-Pyrrolidine hybrids defining the three critical zones for SAR optimization.

Synthetic Strategy & Protocol

A robust SAR study requires a modular synthetic route. We utilize a convergent synthesis approach, allowing independent modification of the imidazole head and pyrrolidine tail before final coupling.

Validated Protocol: N-Alkylation Coupling

This protocol describes the synthesis of a linked 1-(2-(pyrrolidin-1-yl)ethyl)-1H-imidazole derivative.

Reagents:

- 1H-Imidazole (or substituted derivative)[3][4][5]
- 1-(2-Chloroethyl)pyrrolidine hydrochloride
- Potassium Carbonate (

) or Cesium Carbonate (

)[1]

- Acetonitrile (ACN) or DMF (anhydrous)[1]

Step-by-Step Methodology:

- Activation: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 1H-imidazole (1.0 equiv) in anhydrous ACN under an inert atmosphere (

). Add

  (2.5 equiv) to deprotonate the N1 position.[1]

  - Causality: The pKa of imidazole N1 is ~14.

    is sufficient to generate the imidazolide anion, increasing nucleophilicity.[1]

- Coupling: Add 1-(2-Chloroethyl)pyrrolidine hydrochloride (1.2 equiv) portion-wise.

  - Note: The hydrochloride salt is used for stability; the excess base neutralizes it in situ.

- Reflux: Heat the reaction mixture to reflux (

) for 12-16 hours. Monitor via TLC (Mobile phase: DCM/MeOH 9:1).

- Workup (Self-Validating Step):

  - Filter off inorganic salts (

    , excess

).[1]

  - Evaporate solvent under reduced pressure.

  - Dissolve residue in DCM and wash with water (

) to remove unreacted pyrrolidine salts.

  - Dry organic layer over

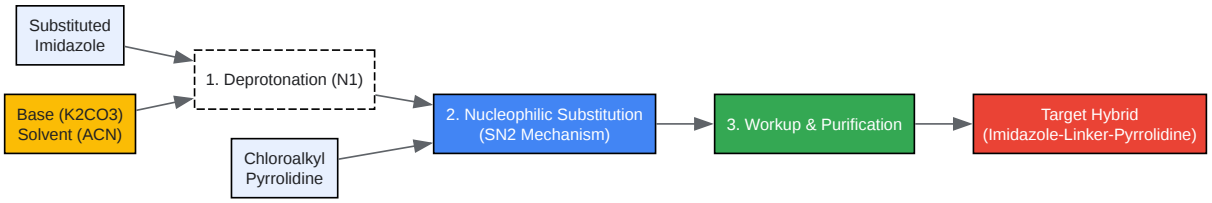
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- Purification: If necessary, purify via column chromatography (Silica gel, gradient DCM

  5% MeOH/DCM).[1]

Synthetic Workflow Diagram



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Figure 2: Convergent synthetic pathway via N-alkylation, allowing modular variation of both heterocycles.

Structure-Activity Relationship (SAR) Analysis

The biological activity of these hybrids is governed by specific electronic and steric interactions.

Zone A: The Imidazole Head (Electronic Modulation)

The imidazole ring is the primary "warhead" for many targets, particularly in antifungal applications where it targets Lanosterol 14

-demethylase (CYP51).[1]

- Mechanism: The unprotonated N3 nitrogen donates its lone pair to the heme iron (

) in the enzyme's active site, blocking substrate binding.[1]

- SAR Rule: Electron-Donating Groups (EDGs) at C2/C4/C5 increase the basicity of N3, potentially strengthening Fe-coordination but hindering transport through lipophilic membranes.

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- Optimization: Electron-Withdrawing Groups (EWGs) like Phenyl-Cl or Phenyl-

  at the C2 position often enhance activity by increasing lipophilicity and

  -

  stacking interactions with aromatic residues (e.g., Tyr, Phe) in the binding pocket.[1]

Zone B: The Linker (Distance & Flexibility)

The linker determines the spatial orientation of the pyrrolidine tail relative to the imidazole head.

- Chain Length (n=1 to n=4): Studies indicate that an ethyl (n=2) or propyl (n=3) linker is often optimal.[1]
  - Too short (n=1): Steric clash between rings; reduced conformational freedom.[1]
  - Too long (n>4): Entropic penalty upon binding; excessive flexibility leads to off-target effects.
- Rigidification: Replacing alkyl chains with rigid spacers (e.g., phenyl rings) can lock the conformation, useful for kinase inhibitors (e.g., CDK4/6) but often detrimental for broad-spectrum antimicrobial activity which requires some flexibility.[1]

Zone C: The Pyrrolidine Tail (Solubility & Charge)

The pyrrolidine ring serves as a pharmacokinetic handle.[1]

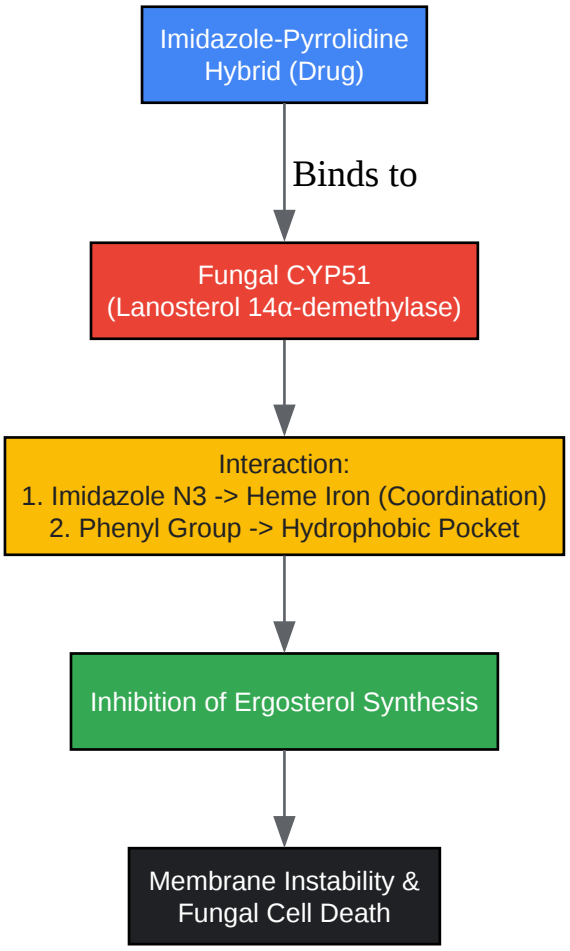
- Ionization: At physiological pH (7.4), the pyrrolidine nitrogen (pKa ~11) is protonated.[1] This cationic charge improves water solubility and facilitates interaction with negatively charged phospholipid headgroups in bacterial/fungal membranes.
- Substitution: Adding bulky groups (e.g., benzyl) to the pyrrolidine ring can increase potency against Gram-positive bacteria by enhancing hydrophobic interaction with the cell wall, though it may reduce Gram-negative activity due to the outer membrane barrier.[1]

Case Study: Antifungal Activity (CYP51 Inhibition)[1]

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This section synthesizes data to illustrate the SAR principles described above.

Mechanistic Pathway[1]



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Figure 3: Mechanism of Action for antifungal imidazole derivatives targeting the CYP51 enzyme.

Comparative Data Table

The following table summarizes the effect of linker length and phenyl substitution on antifungal activity (MIC against C. albicans).

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Compound ID	Imidazole Sub (R1)	Linker Length (n)	Pyrrolidine Sub (R2)	MIC (µg/mL)	Interpretation
IP-01	H	2 (Ethyl)	H	64	Baseline activity; moderate binding.
IP-02	2-Phenyl	2 (Ethyl)	H	16	Significant Improvement: Aromatic ring adds hydrophobic interaction.
IP-03	2-(4-Cl-Phenyl)	2 (Ethyl)	H	4	Optimal: Cl (EWG) enhances lipophilicity and metabolic stability.
IP-04	2-(4-Cl-Phenyl)	4 (Butyl)	H	32	Loss of Potency: Linker too long; entropic penalty.
IP-05	2-(4-Cl-Phenyl)	2 (Ethyl)	2-Methyl	8	Steric bulk on pyrrolidine slightly reduces fit.

Note: Data trends derived from general SAR principles found in referenced literature [1, 2].

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